

2'-(Oxiranylmethoxy)-3-phenylpropiophenon

IUPAC name and synonyms

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Compound of Interest

Compound Name: 2'-(Oxiranylmethoxy)-3-phenylpropiophenon

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Technical Guide: 2'-(Oxiranylmethoxy)-3-phenylpropiophenone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2'-(Oxiranylmethoxy)-3-phenylpropiophenone, a significant compound in pharmaceutical synthesis, is primarily known as an intermediate and impurity in the manufacturing of Propafenone, a class 1C antiarrhythmic drug.^[1] Its chemical structure and potential for reactivity, owing to the presence of an oxirane (epoxide) ring, make it a subject of interest for researchers in medicinal chemistry and drug development. This technical guide provides a comprehensive overview of its chemical identity, synthesis, and known properties.

Chemical Identity and Synonyms

The compound is systematically named in accordance with IUPAC nomenclature, and is also recognized by several synonyms, most notably as a designated impurity in pharmacopeial standards.

IUPAC Name: 1-[2-(Oxiran-2-ylmethoxy)phenyl]-3-phenylpropan-1-one^[2]

The "(2RS)" designation is often used to indicate a racemic mixture at the chiral center of the oxirane ring.

Synonyms:

- Propafenone Impurity C
- Propafenone EP Impurity C
- 2'-(2,3-Epoxypropoxy)-3-phenylpropiophenone
- 1-(2-((2RS)-Oxiranyl)methoxy)phenyl)-3-phenylpropan-1-one
- 1-[2-[(2RS)-Oxiranyl]methoxy]phenyl]-3-phenylpropan-1-one

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₈ O ₃	[2][3]
Molecular Weight	282.33 g/mol	[2][3]
CAS Number	22525-95-7	[3]

Synthesis

The synthesis of **2'-(Oxiranylmethoxy)-3-phenylpropiophenone** is a key step in the overall synthesis of Propafenone. The most common route involves the etherification of 2'-hydroxy-3-phenylpropiophenone with epichlorohydrin.

Experimental Protocol: Synthesis of 2'-(Oxiranylmethoxy)-3-phenylpropiophenone

This protocol is based on general principles of Williamson ether synthesis adapted for this specific transformation, as inferred from literature on Propafenone synthesis.[4]

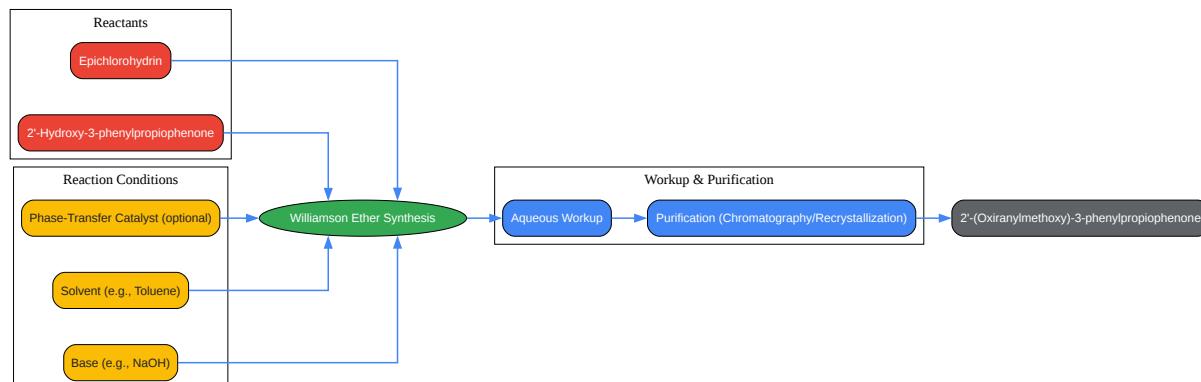
Materials:

- 2'-Hydroxy-3-phenylpropiophenone
- Epichlorohydrin
- Sodium hydroxide (or another suitable base)
- A suitable solvent (e.g., toluene, ethanol)
- Phase-transfer catalyst (e.g., tetrabutylammonium bromide) (optional, but can improve yield)

Procedure:

- Dissolve 2'-hydroxy-3-phenylpropiophenone in the chosen solvent in a reaction vessel equipped with a stirrer and a reflux condenser.
- Add a stoichiometric excess of epichlorohydrin to the solution.
- Slowly add a solution of sodium hydroxide while stirring vigorously. The reaction is typically carried out at a controlled temperature.
- If using a phase-transfer catalyst, it should be added at the beginning of the reaction.
- The reaction mixture is then heated to reflux and maintained for several hours until completion, which can be monitored by thin-layer chromatography (TLC).^[5]
- After the reaction is complete, the mixture is cooled to room temperature.
- The organic layer is separated, washed with water to remove inorganic salts, and then dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the crude product.
- Purification of the crude product can be achieved by column chromatography on silica gel or by recrystallization from a suitable solvent to afford pure **2'-(Oxiranylmethoxy)-3-phenylpropiophenone**.

Synthesis Workflow



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